

Personal protective equipment for handling Z-D-Phenylalaninol

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Compound of Interest

Compound Name: **Z-D-Phenylalaninol**

Cat. No.: **B057623**

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Essential Safety and Handling Guide for Z-D-Phenylalaninol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Z-D-Phenylalaninol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

Compound Name	CAS Number	Molecular Formula	Molecular Weight
Z-D-Phenylalaninol	58917-85-4	C17H19NO3	285.34 g/mol

Hazard Identification and Precautionary Statements

Z-D-Phenylalaninol is classified as a hazardous substance that can cause severe skin burns and eye damage.^[1] It is crucial to adhere to the following precautionary measures:

GHS Classification	Signal Word	Hazard Statement
Skin Corrosion/Irritation, Category 1B	Danger	H314: Causes severe skin burns and eye damage

Precautionary Statements:

- Prevention: Do not breathe dust, fume, gas, mist, vapors, or spray. Wash hands and any exposed skin thoroughly after handling. Wear protective gloves, protective clothing, eye protection, and face protection.[\[1\]](#)
- Response:
 - If Swallowed: Rinse mouth. Do NOT induce vomiting.[\[1\]](#)
 - If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash contaminated clothing before reuse.[\[1\]](#)
 - If Inhaled: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor.[\[1\]](#)
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor. [\[1\]](#)[\[2\]](#)
- Storage: Store locked up in a dry, cool, and well-ventilated place.[\[1\]](#) The container should be tightly closed.[\[2\]](#)
- Disposal: Dispose of contents and container in accordance with local, state, and federal regulations.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

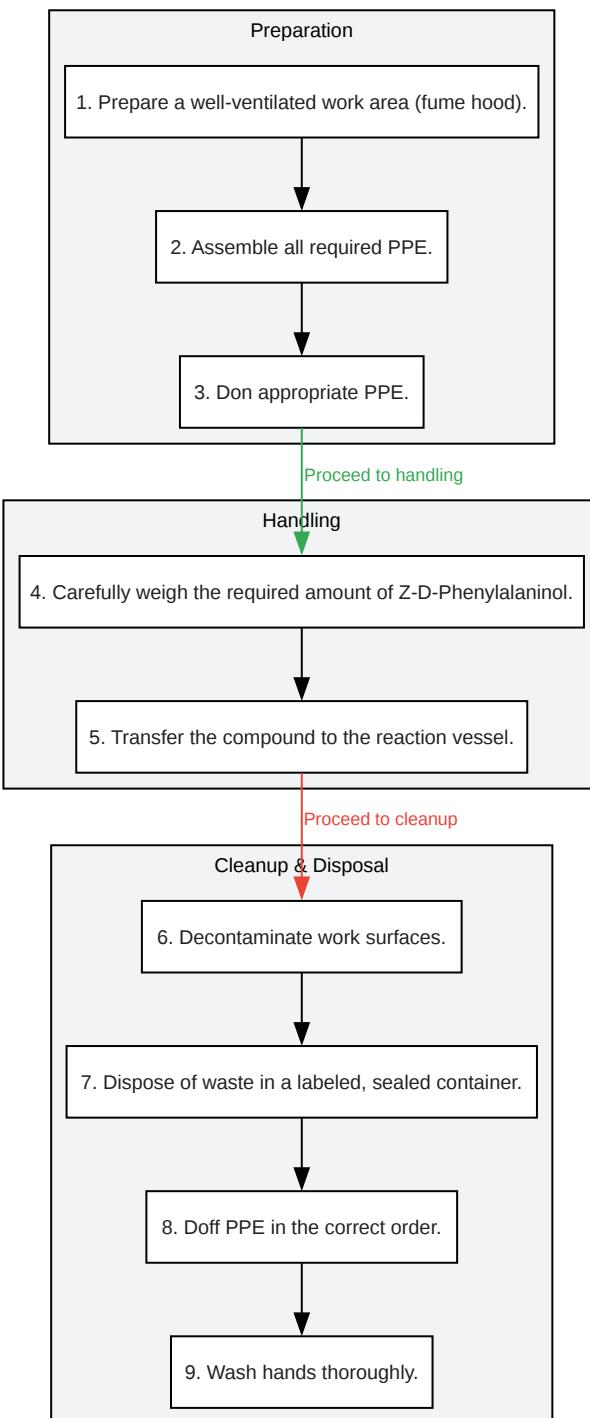
The following table summarizes the required personal protective equipment when handling **Z-D-Phenylalaninol**. A risk assessment should be conducted to determine the appropriate level of protection for specific laboratory procedures.

Body Part	Required PPE	Specifications
Eyes/Face	Safety Goggles with Side Shields or Face Shield	Must conform to EN 166 (EU) or NIOSH (US) standards. [1]
Skin	Chemical-Impermeable Gloves	Inspect gloves prior to use. Butyl rubber, neoprene, or PVC gloves are recommended. [1] [4]
Impervious Clothing/Full Suit	Fire/flame resistant clothing should be worn. [1] A full suit is recommended for handling larger quantities or in case of a spill. [2]	
Boots	Chemical-resistant boots are required. [2]	
Respiratory	Dust Respirator / Full-Face Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or irritation is experienced. [5] A self-contained breathing apparatus (SCBA) should be used for spills. [2]

Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the procedural steps for safely handling **Z-D-Phenylalaninol** from preparation to cleanup.

Workflow for Handling Z-D-Phenylalaninol

[Click to download full resolution via product page](#)Safe Handling Workflow for **Z-D-Phenylalaninol**

Emergency Procedures: Spills and Exposure

Emergency Situation	Immediate Action
Small Spill	<ol style="list-style-type: none">1. Evacuate non-essential personnel.2. Ensure adequate ventilation.3. Wearing appropriate PPE, use appropriate tools to put the spilled solid in a convenient waste disposal container.[2] 4. Avoid generating dust.[3]
Large Spill	<ol style="list-style-type: none">1. Evacuate the area immediately.2. Remove all sources of ignition.[1]3. Use a shovel to place the material into a suitable container for disposal.[2]4. Prevent entry into waterways, sewers, basements, or confined areas.
Skin Contact	<ol style="list-style-type: none">1. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[5]2. Get immediate medical attention.[5]
Eye Contact	<ol style="list-style-type: none">1. Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[5]2. Get immediate medical attention.[5]
Inhalation	<ol style="list-style-type: none">1. Remove to fresh air.[5]2. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[5]3. Get immediate medical attention.[5]
Ingestion	<ol style="list-style-type: none">1. Do NOT induce vomiting.[5]2. Never give anything by mouth to an unconscious person.3. Rinse mouth with water.[2]4. Call a physician immediately.[5]

Disposal Plan

All waste materials, including contaminated PPE, must be disposed of as hazardous waste.

- Chemical Waste: Collect **Z-D-Phenylalaninol** waste and any contaminated materials in a designated, labeled, and sealed container.
- Contaminated PPE: Dispose of all used PPE, including gloves and disposable lab coats, as hazardous waste. Do not reuse disposable items.
- Regulatory Compliance: All waste disposal must be carried out in accordance with federal, state, and local environmental regulations.^{[2][3]} It is recommended to consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

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